

Cheminformatics and Structural Elucidation Guide: 1-(3-Isobutoxy-4-methylphenyl)ethanone

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Compound of Interest

Compound Name: 1-(3-Isobutoxy-4-methylphenyl)ethanone

Cat. No.: B12984458

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Executive Summary

The compound **1-(3-Isobutoxy-4-methylphenyl)ethanone** (CAS RN: 1443349-25-4) is a highly specific, alkoxy-substituted acetophenone derivative[1]. In modern medicinal chemistry and agrochemical development, functionalized acetophenones serve as critical building blocks, often utilized in the synthesis of targeted therapeutics such as PDE4 inhibitors or specialized ligands[2]. This whitepaper provides an authoritative breakdown of its systematic nomenclature, cheminformatic identifiers, and the self-validating experimental workflows required for its synthesis and structural verification.

Systematic Nomenclature and Cheminformatics

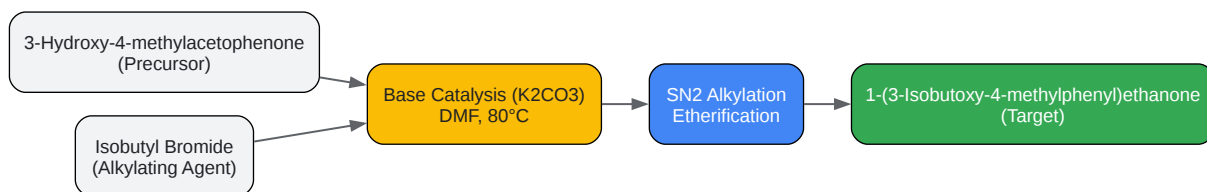
Due to the presence of multiple functional groups on the benzene ring, this molecule can be named using various conventions depending on the prioritized parent structure (ethanone vs. acetophenone). The IUPAC systematic logic prioritizes the ketone-bearing two-carbon chain as the parent "ethan-1-one", treating the functionalized aromatic ring as a complex substituent[3].

Table 1: Comprehensive Nomenclature and Structural Identifiers

Data Category	Value / Descriptor
IUPAC Name	1-[4-methyl-3-(2-methylpropoxy)phenyl]ethan-1-one[3]
Primary Synonym	3'-iso-Butoxy-4'-methylacetophenone[3]
Alternative Synonyms	1-(3-isobutoxy-4-methylphenyl)ethanone[4]; 4-methyl-3-isobutoxyacetophenone
CAS Registry Number	1443349-25-4[1]
Molecular Formula	C13H18O2[3]
Molecular Weight	206.28 g/mol [1]
Canonical SMILES	CC(=O)C1=CC=C(C)C(OCC(C)C)=C1[5]
InChI String	InChI=1S/C13H18O2/c1-9(2)8-15-13-7-12(10(3)14)5-4-11(13)6/h4-5,7,9H,8H2,1-3,6H3[6]

Causality-Driven Synthetic Pathway

The synthesis of alkoxy-substituted acetophenones typically relies on the nucleophilic substitution (SN2) of a phenolic precursor[2].



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Figure 1: Proposed SN2 etherification pathway for synthesizing the target acetophenone.

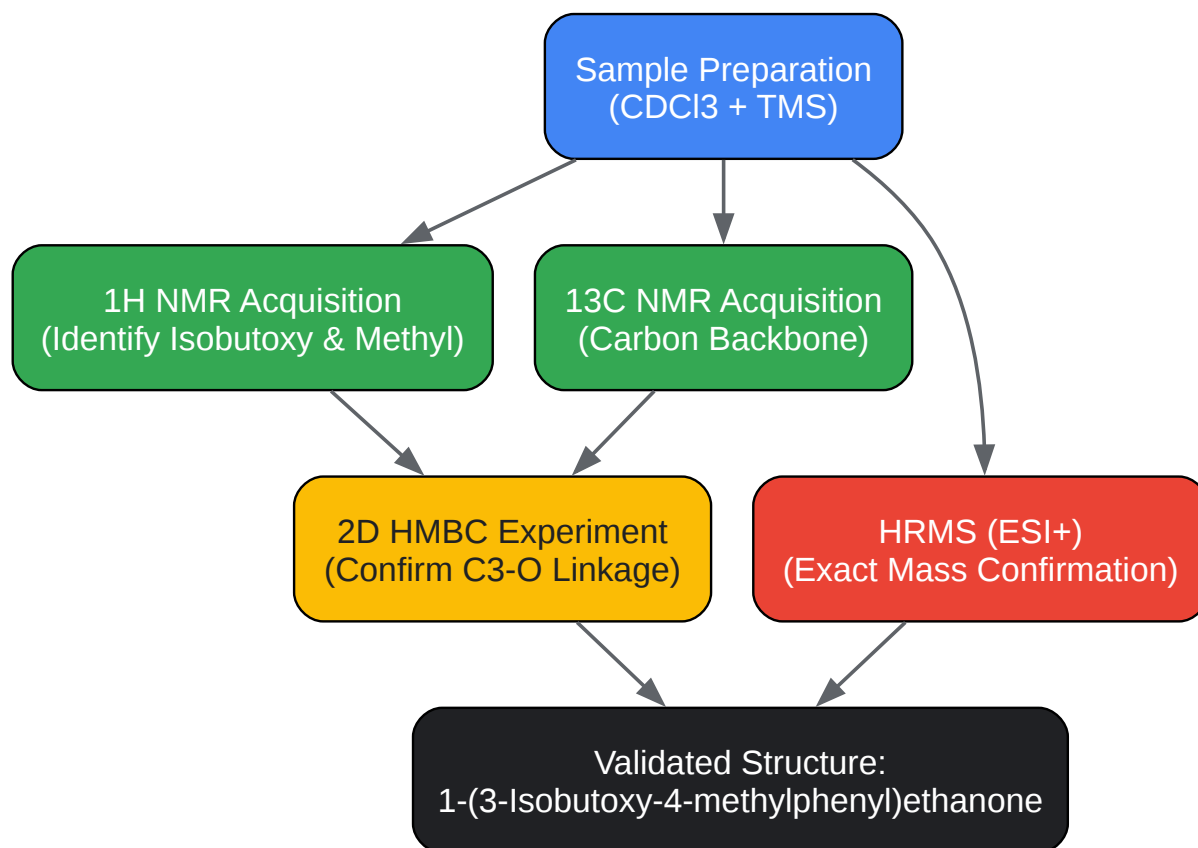
Protocol 1: SN2 Etherification Workflow

Objective: Synthesize **1-(3-Isobutoxy-4-methylphenyl)ethanone** via base-catalyzed alkylation.

- Reagent Preparation: Dissolve 1.0 eq of 3-hydroxy-4-methylacetophenone in anhydrous N,N-Dimethylformamide (DMF).
 - Causality: DMF is a polar aprotic solvent that selectively solvates cations (K⁺), leaving the phenoxide anion highly nucleophilic, thereby accelerating the SN2 reaction trajectory.
- Base Addition: Add 1.5 eq of anhydrous Potassium Carbonate (K₂CO₃).
 - Causality: K₂CO₃ is selected as a mild base. It is strong enough to deprotonate the phenol (pK_a ~10) but too weak to significantly enolize the methyl ketone (pK_a ~20), preventing unwanted aldol condensation side-reactions.
- Alkylation: Dropwise add 1.2 eq of isobutyl bromide and heat to 80°C for 4 hours.
- Validation Checkpoint (Self-Validating System): Perform Thin-Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (4:1) mobile phase. The reaction is validated as complete when the highly polar, UV-active phenolic starting material spot completely disappears, replaced by a novel, less polar spot corresponding to the etherified product.

Analytical Verification and Spectral Protocols

To ensure the structural integrity of the synthesized compound, rigorous analytical verification is required. Distinguishing **1-(3-Isobutoxy-4-methylphenyl)ethanone** from its positional isomers (e.g., the 4-isobutoxy-3-methyl variant) relies heavily on advanced Nuclear Magnetic Resonance (NMR) techniques[7],[8].



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Figure 2: Analytical workflow for the structural elucidation of acetophenone derivatives.

Protocol 2: NMR Acquisition and Elucidation

Objective: Confirm the exact substitution pattern of the aromatic ring.

- Sample Preparation: Dissolve 10 mg of the purified compound in 0.6 mL of Deuterated Chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS)[7].
 - Causality: CDCl₃ is chosen because it easily dissolves non-polar etherified aromatics and lacks exchangeable protons that could obscure the critical aliphatic region (1.0–4.0 ppm) where the isobutoxy signals reside[7].
- 1H and 13C Acquisition: Acquire standard 1D spectra at 400 MHz (or higher)[7].

- 2D HMBC Execution: Run a Heteronuclear Multiple Bond Correlation (HMBC) experiment.
 - Causality: Standard ^1H -NMR cannot definitively prove which position on the ring holds the isobutoxy group. HMBC detects long-range (2-3 bond) couplings between protons and carbons. Observing a cross-peak between the isobutoxy $-\text{OCH}_2-$ protons and the aromatic C3 carbon definitively proves the regiochemistry.
- Validation Checkpoint (Self-Validating System): The structure is validated if the integration of the ^1H -NMR spectrum yields exactly 18 protons, with a distinct doublet at ~ 3.8 ppm integrating to 2H (the $-\text{OCH}_2-$ group), confirming the intact isobutoxy moiety without degradation.

Table 2: Predicted Quantitative ^1H -NMR Spectral Data

Based on established substituent effects in aromatic systems^[7], the following data summarizes the expected chemical shifts for **1-(3-Isobutoxy-4-methylphenyl)ethanone**.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Structural Causality
-CH ₃ (Isobutoxy)	~1.05	Doublet (d)	6H	Split by adjacent -CH- proton.
-CH- (Isobutoxy)	~2.15	Multiplet (m)	1H	Split by adjacent -CH ₃ and -CH ₂ - groups.
Ar-CH ₃ (C4)	~2.25	Singlet (s)	3H	Attached directly to the aromatic ring.
-COCH ₃ (Acetyl)	~2.55	Singlet (s)	3H	Deshielded by the adjacent carbonyl group.
-OCH ₂ - (Isobutoxy)	~3.80	Doublet (d)	2H	Strongly deshielded by oxygen; split by -CH-.
Ar-H (C5)	~7.15	Doublet (d)	1H	Ortho coupling to H-6.
Ar-H (C2)	~7.40	Doublet (d)	1H	Meta coupling to H-6; deshielded by acetyl.
Ar-H (C6)	~7.50	Doublet of Doublets (dd)	1H	Ortho to H-5, meta to H-2; highly deshielded.

References

- Title: 3'-iso-Butoxy-4'-methylacetophenone - Fluorochem Source: fluorochem.co.uk URL:[3](#)

- Title: 1566804-08-7 | 4-Acetyl-3-(cyclopropylmethoxy)benzonitrile | BLDPharm Source: [bldpharm.com](#) URL:[4](#)
- Title: 1-(3-Amino-4-methylphenyl)ethanone | Sigma-Aldrich Source: [sigmaaldrich.com](#) URL:[1](#)
- Title: 3'-iso-Butoxy-4'-methylacetophenone - Fluorochem (InChI Data) Source: [fluorochem.co.uk](#) URL:[6](#)
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- Title: Comparative ¹H NMR Spectral Analysis of 1-(2-Amino-4,5-dimethoxyphenyl)ethanone and Related Acetophenones Source: [benchchem.com](#) URL:[7](#)
- Title: ULTRASOUNDS-ASSISTED SYNTHESIS OF HIGHLY FUNCTIONALIZED ACETOPHENONE DERIVATIVES Source: [lew.ro](#) (Revue Roumaine de Chimie) URL:[2](#)
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